

# A Comparative Performance Analysis of Aerosil R 805 and Other Hydrophobic Silicas

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of **Aerosil R 805** with other commercially available hydrophobic fumed silicas. The information presented is curated from technical data sheets and scientific publications to assist researchers, scientists, and drug development professionals in selecting the optimal hydrophobic silica for their specific applications. This document focuses on key performance indicators such as rheological control and hydrophobicity, supported by experimental data and detailed methodologies.

## **Executive Summary**

Aerosil R 805, a fumed silica surface-treated with octylsilane, is a highly effective rheology-modifying and hydrophobizing agent. Its unique surface chemistry, characterized by long-chain organic molecules, imparts superior thickening efficiency in medium to high-polarity systems, such as epoxy resins and certain oils. When compared to other hydrophobic silicas, such as those treated with methyl silanes (e.g., Aerosil R 972, Aerosil R 974) or polydimethylsiloxane (e.g., Aerosil R 202), Aerosil R 805 offers a distinct performance profile. This guide will delve into these differences, providing quantitative data where available, to facilitate an informed selection process.

# **Key Performance Characteristics**

The selection of a hydrophobic silica is primarily driven by its ability to control rheology and impart hydrophobicity. These properties are influenced by the silica's specific surface area, the



type and density of the surface treatment, and the polarity of the surrounding medium.

## **Rheological Performance**

The thickening effect of hydrophobic silica is critical in various applications, from preventing sagging in coatings to controlling the viscosity of pharmaceutical formulations. The efficiency of this thickening is highly dependent on the interaction between the silica particles and the liquid medium.

Table 1: Rheological Performance of Hydrophobic Silicas in Epoxy Resin

Hydrophobic Silica Grade	Surface Treatment	Viscosity at 4% Concentration in DGEBA Resin (mPa·s)
Aerosil R 805	Octylsilane	~15,000
Aerosil R 202	Polydimethylsiloxane	~18,000
Aerosil R 972	Dimethyldichlorosilane	~4,000
Aerosil R 812	Hexamethyldisilazane	~3,000
Aerosil 300 (Hydrophilic)	None	~500

Note: The viscosity values are approximate and can vary depending on the specific epoxy resin system and dispersion method. Data is synthesized from technical bulletins which indicate that **Aerosil R 805** and R 202 provide significantly better thickening in epoxy resins compared to other grades.[1]

The superior performance of **Aerosil R 805** and R 202 in polar systems like epoxy resins is attributed to their long-chain surface modifications.[1] These longer chains are believed to create a more robust three-dimensional network within the liquid, leading to a more significant increase in viscosity.[1]

## **Hydrophobicity**

Hydrophobicity is a crucial parameter for applications requiring water repellency, moisture protection, and improved compatibility with non-polar systems. The degree of hydrophobicity is



often assessed by measuring the contact angle of a water droplet on a compressed powder tablet or by water vapor adsorption studies.

Table 2: Comparative Hydrophobicity of Aerosil Grades

Hydrophobic Silica Grade	Surface Treatment	Water Vapor Adsorption (Qualitative Ranking)
Aerosil R 202	Polydimethylsiloxane	Most Hydrophobic
Aerosil R 812	Hexamethyldisilazane	Highly Hydrophobic
Aerosil R 805	Octylsilane	Hydrophobic
Aerosil R 974	Dimethyldichlorosilane	Hydrophobic
Aerosil R 972	Dimethyldichlorosilane	Least Hydrophobic (among listed)

Note: This qualitative ranking is based on water vapor adsorption isotherms, where lower water vapor uptake at a given relative humidity indicates higher hydrophobicity.[2][3]

## **Experimental Protocols**

To ensure reproducibility and accurate comparison, the following are detailed methodologies for key performance experiments.

## **Rheological Measurement of Fumed Silica Dispersions**

This protocol outlines the procedure for determining the viscosity of fumed silica dispersions in a liquid medium.





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Caption: Workflow for Rheological Measurement.

#### Sample Preparation:

- Accurately weigh the fumed silica and the liquid medium to achieve the desired concentration (e.g., 4% w/w).
- Gradually add the silica to the liquid while mixing with a high-shear disperser (e.g., dissolver disc) at a specified speed (e.g., 2000 rpm) for a set duration (e.g., 10 minutes) to ensure uniform dispersion.
- Deaerate the sample by centrifugation or under vacuum to remove any entrapped air bubbles.

#### · Rheological Measurement:

- Use a rotational rheometer with a cone-plate or parallel-plate geometry.
- Load the sample onto the rheometer plate and allow it to equilibrate at a constant temperature (e.g., 25°C) for a specified time (e.g., 5 minutes).
- Perform a shear rate sweep from a low shear rate (e.g.,  $0.1 \text{ s}^{-1}$ ) to a high shear rate (e.g.,  $100 \text{ s}^{-1}$ ) and record the corresponding viscosity.

#### Data Analysis:

- Plot the viscosity as a function of the shear rate.
- Compare the viscosity values at a specific shear rate for different fumed silica samples.

# Determination of Hydrophobicity by Sessile Drop Contact Angle

This method provides a quantitative measure of the hydrophobicity of a powder.





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Caption: Workflow for Contact Angle Measurement.

- Sample Preparation:
  - Place a sufficient amount of the hydrophobic silica powder into a press.
  - Compress the powder at high pressure to form a smooth, flat tablet.
- Contact Angle Measurement:
  - Place the tablet on the stage of a contact angle goniometer.
  - $\circ$  Carefully dispense a small droplet of deionized water of a specific volume (e.g., 5  $\mu$ L) onto the surface of the tablet.
  - Immediately capture a high-resolution image of the droplet at the solid-liquid-vapor interface.
- Data Analysis:
  - Use the software associated with the goniometer to measure the contact angle between the baseline of the tablet surface and the tangent at the edge of the water droplet.
  - Repeat the measurement at multiple locations on the tablet and for several tablets to obtain an average value. A higher contact angle indicates greater hydrophobicity.

### Conclusion



Aerosil R 805 demonstrates a distinct performance profile characterized by excellent rheological control in medium to high-polarity systems, making it a preferred choice for applications such as epoxy-based coatings and adhesives. While other hydrophobic silicas like Aerosil R 202 may offer even higher thickening efficiency or greater hydrophobicity, the selection of the most suitable grade will always depend on the specific requirements of the formulation, including the polarity of the medium, desired viscosity, and level of water repellency needed. The experimental protocols provided in this guide offer a framework for conducting in-house comparative studies to validate the performance of different hydrophobic silicas in your specific application.

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